

Ethylene formate safety data sheet and handling precautions

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Compound of Interest

Compound Name: Ethylene formate

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An In-depth Technical Guide to the Safe Handling of **Ethylene Formate**

For Researchers, Scientists, and Drug Development Professionals

Introduction

Ethylene formate, also known as ethyl methanoate, is a volatile ester recognized by its characteristic rum-like, fruity odor.[1][2] It serves various roles in industrial and research settings, including as a solvent for cellulose acetate and nitrocellulose, a fumigant for cereals and tobacco, and as an intermediate in pharmaceutical synthesis for compounds like uracil, cytosine, and thymine.[3] Given its high flammability and potential health hazards, a comprehensive understanding of its safety profile and handling precautions is critical for professionals in laboratory and drug development environments. This guide provides an in-depth overview of the safety data for **ethylene formate**, outlining essential handling protocols to ensure a safe working environment.

Hazard Identification and Classification

Ethylene formate is classified as a hazardous substance with multiple risk factors. It is a highly flammable liquid and vapor.[4][5] Acute health effects include being harmful if swallowed or inhaled, causing serious eye irritation, and potentially causing respiratory irritation.[4][6]

GHS Hazard Statements:

- H225: Highly flammable liquid and vapour.[4][5]
- H302 + H332: Harmful if swallowed or if inhaled.[4][5]
- H319: Causes serious eye irritation.[4][5]
- H335: May cause respiratory irritation.[4][5]

Quantitative Data Summary

The following tables summarize the key quantitative safety and property data for **ethylene formate**.

Table 1: Physical and Chemical Properties

Property	Value	Reference(s)
Molecular Formula	$\text{C}_3\text{H}_6\text{O}_2$ / HCOOC_2H_5	[1][2][7]
Molecular Weight	74.08 g/mol	[1][8]
Appearance	Clear, colorless liquid	[1][3]
Odor	Pleasant, fruity, rum-like	[1][2][9]
Boiling Point	52-54 °C (125.6-129.2 °F)	[3][10]
Melting Point	-80 °C (-112 °F)	[3][10]
Flash Point	-20 °C (-4 °F) (Closed Cup)	[10][11]
Vapor Pressure	200 mmHg at 20 °C	[1][12]
Density	0.917 - 0.921 g/mL at 20 °C	[3][9]

| Solubility in Water | Slightly soluble; decomposes slowly [9][13] |

Table 2: Toxicological Data

Endpoint	Value	Species	Reference(s)
LD50 Oral	1850 mg/kg	Rat	[7][10]
LD50 Dermal	>5000 mg/kg	Rabbit	[10]
Acute Inhalation	5 of 6 rats died after 4-hr exposure to 8,000 ppm	Rat	[14]
Human Health Effects	Slight eye and nasal irritation at 330 ppm	Human	[14][15]

| Primary Hazards | Eye irritation, respiratory irritation, central nervous system depression at high concentrations.[7][11] | N/A |[7][11][16] |

Table 3: Workplace Exposure Limits

Organization	Limit Type	Value	Reference(s)
OSHA	PEL (TWA)	100 ppm (300 mg/m ³)	[14]
NIOSH	REL (TWA)	100 ppm (300 mg/m ³)	[14]
ACGIH	TLV (TWA)	100 ppm (303 mg/m ³)	[14]
ACGIH	TLV (STEL)	100 ppm	[11]

| NIOSH | IDLH | 1,500 ppm |[7][14] |

Table 4: Fire and Explosion Hazards

Hazard	Data	Reference(s)
Flammability	Highly Flammable Liquid (Category 2)	[4]
Lower Explosive Limit (LEL)	2.7%	[10]
Upper Explosive Limit (UEL)	16.5%	[10]
Special Hazards	Vapor is heavier than air and may travel to an ignition source and flash back.[7][16] Containers may explode in fire. [7]	[7][16]
Suitable Extinguishers	Dry chemical, alcohol-resistant foam, carbon dioxide, water spray.	[4][7][16]

| Unsuitable Extinguishers| Heavy water stream. |[8] |

Experimental Protocols and Handling Precautions

Adherence to strict protocols is mandatory when handling **ethylene formate** to mitigate risks.

Safe Handling and Storage

Engineering Controls:

- Operations should be conducted in a well-ventilated area, preferably within an enclosure or using local exhaust ventilation at the site of chemical release.[17]
- Use explosion-proof electrical, ventilating, and lighting equipment.[11][18]

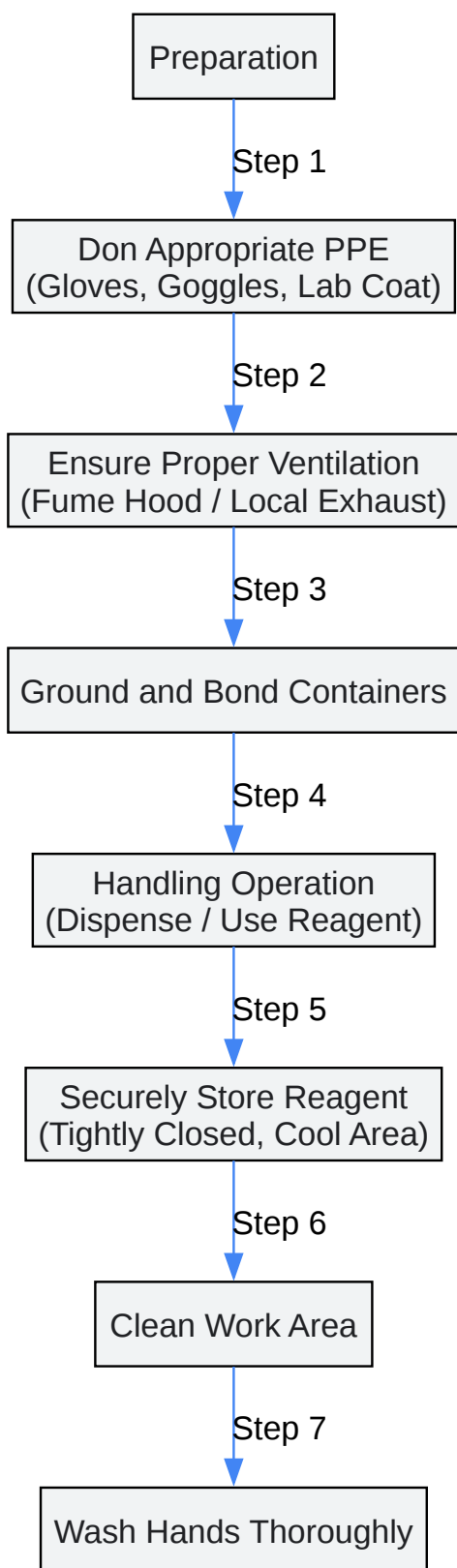
Procedural Controls:

- Ignition Sources: Prohibit all sources of ignition, including smoking, open flames, sparks, and hot surfaces, in areas where **ethylene formate** is used or stored.[12][18]

- Static Electricity: Take measures to prevent the buildup of electrostatic charge. Metal containers used for transfer should be grounded and bonded.[\[5\]](#)[\[12\]](#)
- Tools: Use only non-sparking tools, especially when opening and closing containers.[\[12\]](#)
- Personal Habits: Do not eat, drink, or smoke in the handling area.[\[12\]](#) Wash hands thoroughly before breaks and at the end of the workday.[\[4\]](#)

Storage:

- Store in a cool, dry, and well-ventilated, fireproof area.[\[4\]](#)[\[11\]](#)
- Keep containers tightly closed and sealed until use. Containers that have been opened must be carefully resealed and kept upright to prevent leakage.[\[4\]](#)
- Store away from incompatible materials such as strong oxidants, strong acids, strong bases, and nitrates.[\[9\]](#)[\[11\]](#)[\[13\]](#)



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A typical workflow for the safe handling of **ethylene formate**.

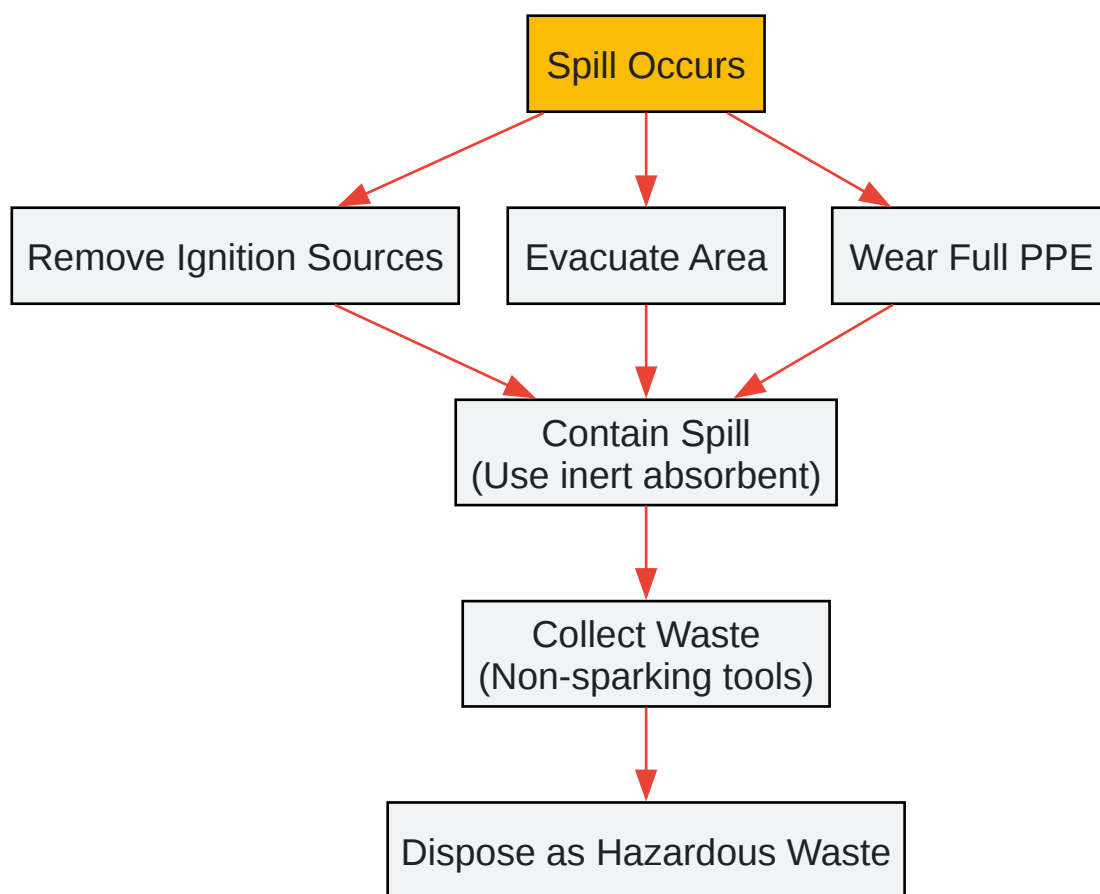
Personal Protective Equipment (PPE)

- Eye/Face Protection: Wear chemical safety goggles and a face shield.[\[4\]](#)
- Skin Protection: Handle with solvent-resistant gloves (inspect before use). Wear a protective suit, such as flame-retardant, antistatic clothing.[\[4\]](#)[\[17\]](#)
- Respiratory Protection: If risk assessment indicates that air-purifying respirators are necessary (e.g., in case of inadequate ventilation), use appropriate respirator cartridges (Type AXBEK for organic vapors) or a full-face supplied-air respirator.[\[4\]](#)

Accidental Release Measures

In the event of a spill, the following protocol should be followed:

- Eliminate Ignition Sources: Immediately remove all sparks, flames, and heat sources from the area.[\[11\]](#)[\[16\]](#)
- Evacuate Personnel: Evacuate unnecessary personnel from the danger area.[\[7\]](#)[\[16\]](#)
- Ensure Ventilation: Provide adequate ventilation to the spill area.
- Don PPE: Responders must wear appropriate personal protective equipment, including respiratory protection.[\[4\]](#)
- Containment: Prevent further leakage or spillage if it is safe to do so. Do not allow the product to enter drains or waterways.[\[4\]](#)[\[19\]](#)
- Cleanup: Absorb the spill with an inert, non-combustible material such as sand, earth, or diatomaceous earth.[\[8\]](#)[\[16\]](#) Collect the absorbed material using clean, non-sparking tools and place it into a suitable, sealed container for disposal.[\[8\]](#)[\[13\]](#)



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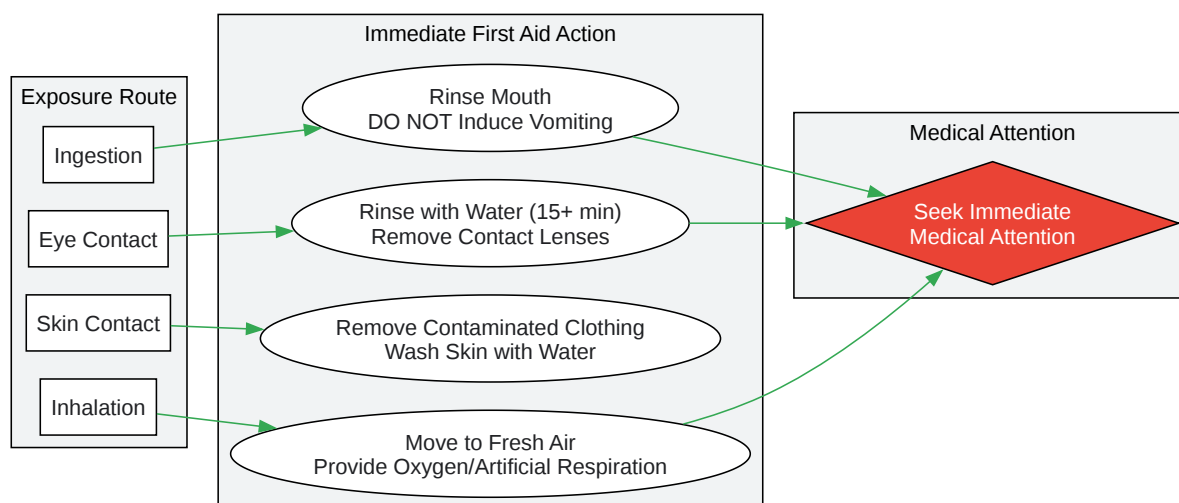
Logical relationship diagram for an **ethylene formate** spill response.

First Aid Protocols

Immediate and appropriate first aid is crucial following any exposure to **ethylene formate**.

- General Advice: Move the victim from the exposure area. Show the Safety Data Sheet to the attending medical professional.[\[4\]](#)
- Inhalation: Move the person to fresh air. If breathing is difficult or has stopped, provide artificial respiration. Seek immediate medical attention.[\[4\]](#)[\[7\]](#)[\[11\]](#)
- Skin Contact: Immediately remove all contaminated clothing. Rinse the affected skin area with plenty of water or shower.[\[11\]](#)[\[16\]](#)

- Eye Contact: Rinse cautiously and thoroughly with plenty of water for at least 15 minutes. Remove contact lenses if present and easy to do. Continue rinsing and consult a physician. [4][16]
- Ingestion: Do NOT induce vomiting. Rinse the mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[4][16]



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Signaling pathway for first aid response to **ethylene formate** exposure.

Disposal Considerations

Ethylene formate and its contaminated absorbents must be treated as hazardous waste. Disposal should be carried out by a licensed disposal company.[4] It can be burned in a chemical incinerator equipped with an afterburner and scrubber.[2][4] Dispose of the container and unused contents in accordance with federal, state, and local requirements.

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